

# A Comparative Guide to the Environmental Impact of Dichlorobutene Isomers

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## Compound of Interest

Compound Name: *cis*-1,4-Dichloro-2-butene

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This guide provides a comprehensive comparison of the environmental impact of three key dichlorobutene isomers: 3,4-dichloro-1-butene, **cis-1,4-dichloro-2-butene**, and trans-1,4-dichloro-2-butene. These compounds are notable intermediates in industrial synthesis, particularly in the production of chloroprene and adiponitrile.<sup>[1]</sup> Understanding their distinct environmental fates and toxicological profiles is crucial for environmental risk assessment and the development of sustainable chemical processes.

## Executive Summary

Dichlorobutene isomers exhibit significant differences in their environmental behavior and toxicity. 1,4-dichloro-2-butene is classified as a probable human carcinogen (EPA Group B2), while data for other isomers is lacking.<sup>[2]</sup> All isomers are recognized as toxic and pose a risk to aquatic ecosystems. Their environmental persistence is influenced by factors such as hydrolysis, volatilization, and biodegradation, with notable differences among the isomers. This guide synthesizes available quantitative data to facilitate a direct comparison of their environmental impacts.

## Data Presentation Physicochemical Properties

Property	3,4-Dichloro-1-butene	cis-1,4-Dichloro-2-butene	trans-1,4-Dichloro-2-butene
CAS Number	760-23-6	1476-11-5	110-57-6
Molecular Formula	C4H6Cl2	C4H6Cl2	C4H6Cl2
Molecular Weight (g/mol)	124.99	124.99	124.99
Boiling Point (°C)	118.6[3]	152.5	156.1
Melting Point (°C)	-61[3]	-48	1
Water Solubility (mg/L)	420[3]	580	850
Vapor Pressure (mm Hg at 25°C)	21.9[3]	4.09[4]	3.43

## Environmental Fate

Parameter	3,4-Dichloro-1-butene	cis-1,4-Dichloro-2-butene	trans-1,4-Dichloro-2-butene
Hydrolysis Half-life	Data not available	3.2 days (for 1,4-dichloro-2-butene mixture)[5]	3.2 days (for 1,4-dichloro-2-butene mixture)[5]
Soil Organic Carbon-Water Partitioning Coefficient (Koc)	Data not available	215 (for 1,4-dichloro-2-butene)[5]	~215 (estimated)
Atmospheric Half-life	Data not available	~16 days (reaction with ozone)[5]	~8 days (reaction with ozone)[5]

## Ecotoxicity

Endpoint	3,4-Dichloro-1-butene	cis-1,4-Dichloro-2-butene	trans-1,4-dichloro-2-butene
Fish (LC50, 96h)	Data not available	Data not available	Data not available
Daphnia (EC50, 48h)	Data not available	Data not available	Data not available
Algae (EC50, 72h)	Data not available	Data not available	Data not available

LC50: Lethal concentration for 50% of the test population. EC50: Effective concentration for 50% of the test population.

## Human Health Hazard

Endpoint	3,4-Dichloro-1-butene	1,4-Dichloro-2-butene (mixture of cis and trans)
Carcinogenicity	Data lacking, EPA Group D[2]	Probable human carcinogen, EPA Group B2[2]
Genotoxicity	Mutagenic in bacteria	Mutagenic in bacteria[6]

## Experimental Protocols

The data presented in this guide are based on standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

## Aquatic Toxicity Testing

Acute aquatic toxicity is typically determined using OECD Test Guidelines 201, 202, and 203 for algae, daphnia, and fish, respectively.

- OECD 201: Alga, Growth Inhibition Test: This test exposes a population of green algae to the test substance in a nutrient-rich medium for 72 hours. The endpoint is the inhibition of growth (biomass) and growth rate, from which an EC50 value is calculated.
- OECD 202: Daphnia sp. Acute Immobilisation Test: Daphnia magna are exposed to the test substance for 48 hours. The endpoint is immobilization, and the EC50 is the concentration at which 50% of the daphnids are unable to swim.

- OECD 203: Fish, Acute Toxicity Test: Fish, typically rainbow trout or zebrafish, are exposed to the test substance for 96 hours in a semi-static or flow-through system. The endpoint is mortality, and the LC50 is calculated.

## Soil Sorption: Batch Equilibrium Method (OECD 106)

The soil organic carbon-water partitioning coefficient (Koc) is a measure of a chemical's tendency to adsorb to soil and sediment. The batch equilibrium method involves shaking a known mass of soil with a solution of the test substance of known concentration. After reaching equilibrium, the concentration of the substance remaining in the solution is measured. The amount adsorbed to the soil is calculated by difference, and the adsorption coefficient (Kd) is determined. Koc is then calculated by normalizing Kd to the organic carbon content of the soil.

## Ready Biodegradability (OECD 301)

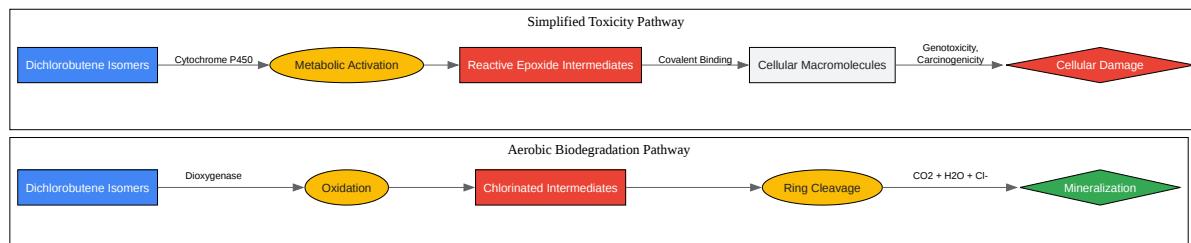
A suite of six methods can be used to assess the ready biodegradability of a chemical. These tests determine the extent to which a substance is mineralized by a mixed population of microorganisms in an aerobic aqueous medium over 28 days. Common methods include:

- DOC Die-Away (OECD 301 A): Measures the decrease in dissolved organic carbon.
- CO2 Evolution (OECD 301 B): Measures the amount of carbon dioxide produced.

A substance is considered readily biodegradable if it meets a certain percentage of theoretical mineralization within a 10-day window of the 28-day test.

## Mandatory Visualization Biodegradation and Toxicity Pathway

The following diagram illustrates a generalized pathway for the aerobic biodegradation of dichlorobutene isomers and a simplified mechanism of their toxic action. The initial step in biodegradation is often an oxidation reaction, while toxicity can be initiated by the formation of reactive intermediates.

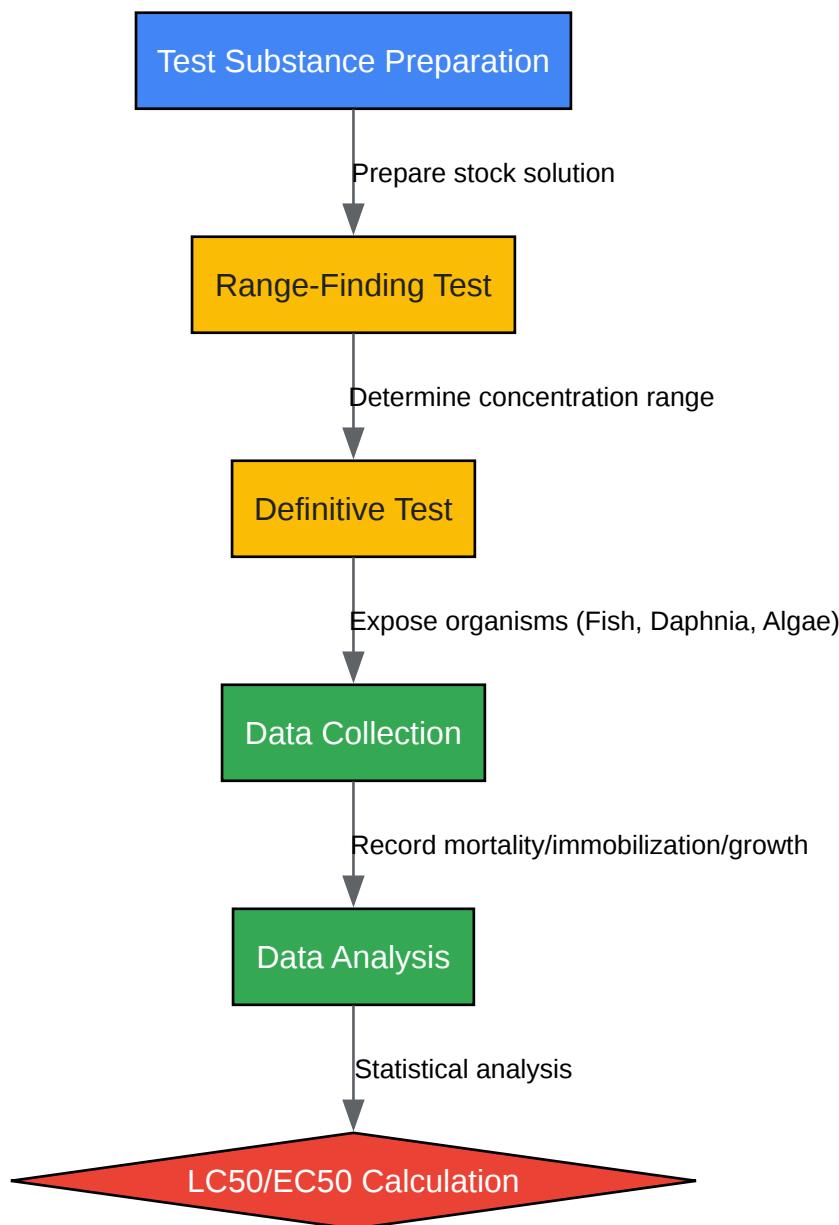


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Caption: Generalized pathways for dichlorobutene isomer biodegradation and toxicity.

## Experimental Workflow for Aquatic Toxicity Testing

This workflow outlines the key steps involved in determining the acute aquatic toxicity of a substance according to OECD guidelines.



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Caption: Workflow for determining acute aquatic toxicity.

## Conclusion

The available data indicate that dichlorobutene isomers are hazardous to the environment and human health. The 1,4-dichloro-2-butene isomer, in particular, is a concern due to its classification as a probable human carcinogen. While there are significant data gaps for a complete comparative risk assessment, this guide provides a foundational understanding of their environmental impact. Further research is needed to fully characterize the environmental

fate and toxicity of all isomers, which will support the development of safer chemical alternatives and more effective risk management strategies.

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